

# Application Notes and Protocols: Acylgermanes and Acylphosphine Oxides in Polymer Chemistry

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Compound of Interest		
Compound Name:	Silane, benzoyltriethyl-	
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#### Introduction

While "benzoyltriethylsilane" is not a commonly recognized photoinitiator in polymer chemistry, it is likely that the intended subject of inquiry pertains to related classes of compounds that play a significant role in photopolymerization: acylgermanes and acylphosphine oxides. These compounds are highly efficient Type I photoinitiators, meaning they undergo unimolecular bond cleavage upon exposure to light to generate free radicals, which in turn initiate polymerization.

[1] This document provides detailed application notes and protocols for the use of these photoinitiators in polymer chemistry, with a focus on phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide (BAPO) as a representative acylphosphine oxide.

Acylgermanes and acylphosphine oxides are particularly valuable in applications requiring high curing speeds and for the polymerization of pigmented or thick systems.[2] Their broad absorption spectra, extending into the visible light range, make them suitable for use with various light sources, including LEDs.[3]

# **Acylphosphine Oxides: Focus on BAPO**

Phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide (BAPO) is a versatile and highly reactive photoinitiator used extensively in radical polymerization.[4] Its applications span from dental



resins to 3D printing.[5][6]

### **Mechanism of Action**

Upon absorption of UV or visible light, BAPO undergoes  $\alpha$ -cleavage to generate two types of radicals: a phosphinoyl radical and a benzoyl radical. Both of these radicals are capable of initiating polymerization.[7] This dual-radical generation contributes to the high efficiency of BAPO as a photoinitiator.



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Caption: BAPO photoinitiation mechanism.

# **Applications**

- Dental Resins: BAPO is used as a photoinitiator in dental composites due to its high reactivity and ability to cure materials to a significant depth.[5][8]
- 3D Printing (Vat Polymerization): Its absorption in the visible light spectrum makes it suitable for digital light processing (DLP) and stereolithography (SLA) 3D printing technologies.[3][9]
- Coatings and Inks: BAPO is employed in UV-curable coatings and inks, providing rapid curing and good surface properties.[2]

## **Quantitative Data**

The efficiency of BAPO as a photoinitiator has been quantified in various studies. The following table summarizes key kinetic parameters for BAPO in comparison to another common photoinitiator, diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide (TPO).



Parameter	ВАРО	ТРО	Reference
Molar Extinction Coefficient ( $\epsilon$ ) at 365 nm (mol% $^{-1}\mu$ m $^{-1}$ )	0.008 ± 0.000319	0.005109 ± 0.000514	[10]
Decomposition Rate Constant (kα) at 365 nm ((mW/cm²) <sup>-1</sup> ms <sup>-1</sup> )	$11 \times 10^{-6} \pm 4.43 \times 10^{-7}$	$9.13 \times 10^{-6} \pm 6.86 \times 10^{-7}$	[10]

# Experimental Protocol: Photopolymerization of a Dental Resin Model

This protocol is based on a study evaluating BAPO as a photoinitiator for a dental resin.[5]

#### Materials:

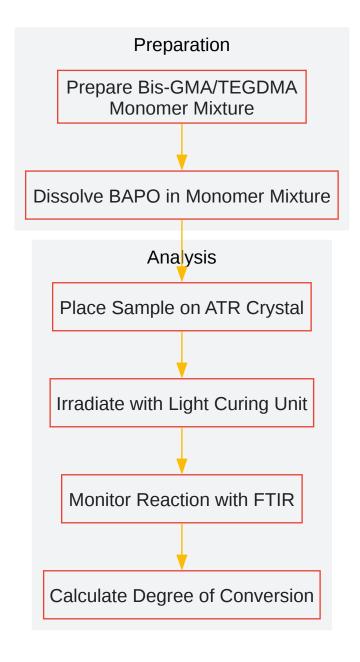
- Bisphenol A glycidyl methacrylate (Bis-GMA)
- Triethylene glycol dimethacrylate (TEGDMA)
- Phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide (BAPO)
- Visible light curing unit (e.g., LED, λ ≈ 405 nm)
- Fourier-transform infrared (FTIR) spectrometer with an attenuated total reflectance (ATR) accessory

#### Procedure:

- Monomer Mixture Preparation: Prepare a monomer mixture of Bis-GMA and TEGDMA at a 50/50 wt% ratio.
- Photoinitiator Incorporation: Dissolve BAPO into the monomer mixture at a desired concentration (e.g., 0.5 mol%). Stir the mixture in the dark until the photoinitiator is completely dissolved.



- Sample Preparation: Place a drop of the resin mixture onto the ATR crystal of the FTIR spectrometer.
- Photopolymerization: Irradiate the sample with the light curing unit at a fixed distance and for a specified time (e.g., 60 seconds).
- Kinetic Analysis: Monitor the polymerization kinetics in real-time by recording FTIR spectra at regular intervals during irradiation. The degree of conversion can be calculated by monitoring the decrease in the peak area of the methacrylate C=C stretching vibration (typically around 1638 cm<sup>-1</sup>).





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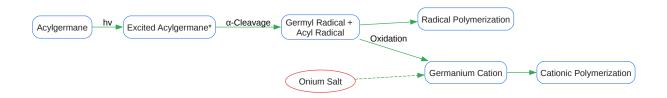
Caption: Workflow for BAPO-initiated polymerization.

# **Acylgermanes**

Acylgermanes are another class of highly efficient photoinitiators with excellent reactivity and absorption properties that extend into the visible light spectrum.[11] They are particularly noted for their photobleaching characteristics, which allow for deep curing of materials.

#### **Mechanism of Action**

Similar to acylphosphine oxides, acylgermanes undergo  $\alpha$ -cleavage upon photoirradiation, breaking the Ge-C(O) bond to form germyl and acyl radicals.[12] These radicals can then initiate polymerization. Acylgermanes can also be used in free-radical-promoted cationic polymerization in the presence of onium salts.[13] In this process, the photogenerated germyl radicals are oxidized by the onium salt to form germanium cations that can initiate cationic polymerization.[14]



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Caption: Acylgermane photoinitiation mechanisms.

# **Applications**

 Biomedical Materials: Due to their high efficiency under visible light and lower toxicity compared to some other photoinitiators, acylgermanes are promising for the fabrication of biomedical devices and hydrogels.



- Surface-Initiated Polymerization: They can be tethered to surfaces to initiate polymerization from the surface, creating polymer brushes with controlled properties.[12]
- Dual-Cure Systems: Their ability to participate in both radical and cationic polymerization makes them suitable for dual-cure systems, which can offer enhanced material properties.

# **Quantitative Data**

The performance of novel germanium-based photoinitiators has been evaluated using photodifferential scanning calorimetry (photo-DSC). The table below presents data for the photopolymerization of 1,6-hexanediol diacrylate (HDDA).[15]

Photoinitiator (0.1 mol%)	Rp,max (W/g)	tmax (s)	Double Bond Conversion (%)	Reference
Ge-PI 1	1.8	1.5	85	[15]
Ge-PI 2	2.1	1.2	88	[15]
Ge-PI 3	2.3	1.0	90	[15]

# Experimental Protocol: Surface-Initiated Photopolymerization

This protocol describes the general steps for surface-initiated photopolymerization using a tethered acylgermane photoinitiator.[12]

#### Materials:

- Silicon wafers (or other suitable substrate)
- Acylgermane photoinitiator with a surface-anchoring group
- Monomer (e.g., an acrylate or acrylamide)
- Solvents for cleaning and reaction



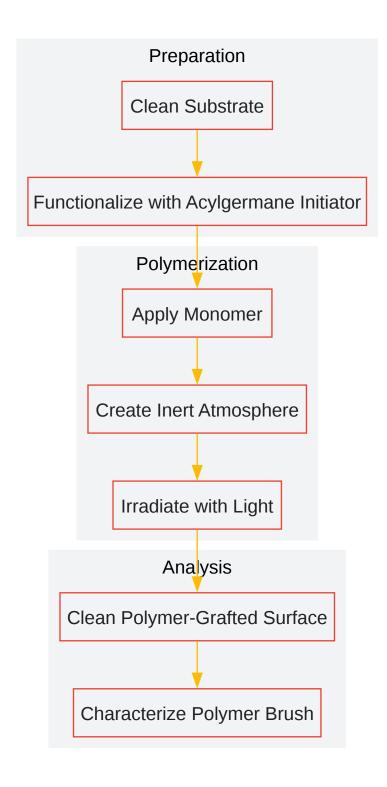
- Light source (e.g., LED at 405 nm)
- Inert gas (e.g., nitrogen or argon)

#### Procedure:

- Substrate Functionalization:
  - Clean the silicon wafers thoroughly (e.g., with piranha solution, use extreme caution).
  - Functionalize the clean wafers with the acylgermane photoinitiator by immersing them in a solution of the initiator. The specific reaction conditions will depend on the anchoring group of the initiator and the substrate surface chemistry.
  - Rinse the functionalized wafers with appropriate solvents to remove any non-covalently bound initiator and dry them.
- Photopolymerization:
  - Place the functionalized wafer in an illumination chamber with a quartz window.
  - Apply the monomer to the surface of the wafer (e.g., by drop-coating).
  - Purge the chamber with an inert gas for several minutes to remove oxygen, which can inhibit radical polymerization.
  - Irradiate the wafer with the light source for a specified time (e.g., 1-2 minutes).
- Post-Polymerization Cleaning:
  - After irradiation, remove the wafer and wash it extensively with a good solvent for the polymer to remove any unreacted monomer and non-grafted polymer. Ultrasonication can aid in this cleaning step.
  - o Dry the wafer.
- Characterization:



 Characterize the resulting polymer brush using techniques such as ellipsometry (to measure thickness), contact angle goniometry (to assess surface energy), and atomic force microscopy (to study surface morphology).



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Caption: Workflow for surface-initiated polymerization.

#### Conclusion

Acylgermanes and acylphosphine oxides are powerful tools in polymer chemistry, enabling rapid and efficient photopolymerization under various conditions. Their high reactivity and absorption in the visible light spectrum open up a wide range of applications, from advanced manufacturing to biomedical engineering. The protocols and data presented here provide a starting point for researchers and professionals looking to utilize these advanced photoinitiator systems in their work.

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